

Technical Guide: Physical Characteristics of Piperonylonitrile

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Compound of Interest

Compound Name: *Piperonylonitrile*

Cat. No.: *B116396*

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Introduction

Piperonylonitrile, also known as 3,4-(Methylenedioxy)benzonitrile or 1,3-Benzodioxole-5-carbonitrile, is a versatile organic compound with significant applications in various industries, including the synthesis of agrochemicals and the formulation of fragrances.^[1] Its unique chemical structure and physical properties make it a compound of interest for researchers and professionals in drug development and material science. This technical guide provides an in-depth overview of the core physical characteristics of **piperonylonitrile**, supported by experimental protocols and logical workflow diagrams.

Molecular and Physical Properties

The fundamental physical and chemical properties of **piperonylonitrile** are summarized in the tables below. These values have been compiled from various sources and represent a consensus of reported data. It is important to note that some values, particularly boiling point, density, and refractive index, are often estimated and may vary slightly between different sources.

Table 1: General and Molecular Properties of Piperonylonitrile

Property	Value	Source(s)
Chemical Name	Piperonylonitrile	[2]
Synonyms	3,4-(Methylenedioxy)benzonitrile, 1,3-Benzodioxole-5-carbonitrile	[1][3][4]
CAS Number	4421-09-4	[1][2][3]
Molecular Formula	C ₈ H ₅ NO ₂	[1][2][3]
Molecular Weight	147.13 g/mol	[1][2][3]
Appearance	White to light red/green or beige crystalline powder or needles	[1][3][5]
Purity	≥ 98% (GC)	[1][6]

Table 2: Physicochemical Data of Piperonylonitrile

Property	Value	Source(s)
Melting Point	90 - 97 °C	[1][3][7]
Boiling Point	257.3 - 267.22 °C (at 760 mmHg)	[3]
Density	~1.3 g/cm ³ (estimate)	[3]
Flash Point	115.4 °C	[3][4][8]
Vapor Pressure	0.0146 mmHg at 25°C	[3][4]
Refractive Index	~1.55 - 1.60 (estimate)	[3]
Solubility	Soluble in Dichloromethane, Ethyl Acetate, Methanol.[3][4] [5][9] Insoluble in water.[10]	
Storage	Store at room temperature in a dry, sealed container.[1][3]	

Experimental Protocols

The following sections detail standardized laboratory methodologies for determining the key physical properties of **piperonylonitrile**. These protocols are based on general organic chemistry principles and can be adapted for specific laboratory settings.

Determination of Melting Point

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range (typically 0.5-1°C) is characteristic of a pure compound.

Methodology:

- Sample Preparation: A small amount of finely powdered **piperonylonitrile** is packed into a capillary tube to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a melting point apparatus (e.g., a Thiele tube with heating oil or an automated digital instrument).
- Heating: The apparatus is heated gradually, with the rate of temperature increase slowed to 1-2°C per minute as the expected melting point is approached.
- Observation: The temperature at which the first liquid appears (onset of melting) and the temperature at which the last solid crystal disappears (completion of melting) are recorded. This range represents the melting point of the sample.

Determination of Boiling Point

The boiling point is determined at a specific atmospheric pressure and is a characteristic physical constant for a pure liquid. Since **piperonylonitrile** is a solid at room temperature, this protocol applies to its molten state.

Methodology:

- Sample Preparation: A small quantity (a few milliliters) of molten **piperonylonitrile** is placed in a small test tube or fusion tube.

- Capillary Inversion: A capillary tube, sealed at one end, is inverted and placed into the liquid sample.
- Heating: The test tube assembly, along with a thermometer, is heated in a suitable apparatus (e.g., an oil bath or an aluminum block heater). The heating should be slow and uniform.
- Observation: As the liquid heats, air trapped in the capillary tube will expand and exit as bubbles. The temperature at which a rapid and continuous stream of bubbles emerges from the capillary tip is recorded as the boiling point. This occurs when the vapor pressure of the liquid equals the external pressure.

Determination of Solubility

Understanding the solubility of a compound is crucial for its application in various formulations and reactions.

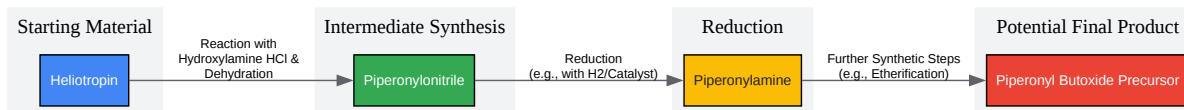
Methodology:

- Solvent Selection: A range of solvents with varying polarities (e.g., water, ethanol, dichloromethane, hexane) should be selected for testing.
- Sample Preparation: A small, accurately weighed amount of **piperonylonitrile** (e.g., 10 mg) is placed into a test tube.
- Solvent Addition: A measured volume of the selected solvent (e.g., 1 mL) is added to the test tube.
- Mixing and Observation: The mixture is agitated vigorously (e.g., using a vortex mixer) for a set period (e.g., 1 minute). The sample is then visually inspected to determine if it has completely dissolved. If the solid is no longer visible, the compound is considered soluble in that solvent under the tested conditions. If the solid remains, it is considered insoluble or sparingly soluble.

Logical Workflow and Synthesis Pathway

Piperonylonitrile serves as a key intermediate in the synthesis of various commercially important compounds. One such example is its potential role in the synthesis of piperonyl

butoxide, a common synergist in insecticides. The following diagram illustrates a logical workflow for a plausible synthesis route.



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Caption: A simplified workflow illustrating the synthesis of a piperonyl butoxide precursor from heliotropin, with **piperonylonitrile** as a key intermediate.

Conclusion

This technical guide provides a comprehensive overview of the essential physical characteristics of **piperonylonitrile**, tailored for a scientific audience. The tabulated data offers a quick reference for its properties, while the detailed experimental protocols provide a foundation for laboratory investigation. The illustrative workflow highlights its significance as a synthetic intermediate. This information is intended to support further research and development involving this versatile compound.

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